

# cloransulam-methyl acifluorfen efficacy comparison

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## Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

Cat. No.: S524048

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## Herbicide Profiles at a Glance

Feature	Cloransulam-methyl	Acifluorfen
Chemical Class	Sulfonanilide; Triazolopyrimidine [1]	Diphenyl Ether [2]
Mode of Action (HRAC Group)	Inhibition of Acetolactate Synthase (ALS), Group B [1]	Inhibition of Protoporphyrinogen Oxidase (PPO), Group E [3]
Action Type	Systemic [2]	Contact [2]
Primary Use	Post-emergence control of broadleaf weeds in soybeans [1]	Post-emergence control of broadleaf weeds, safe for soybeans [2]
Key Strength	Higher safety coefficient, low toxicity to crops [2]	Rapid action [2]
Key Weakness	Slower action speed [2]	Not root-absorbed, easily decomposed in soil, not suitable for long-term control [2]

## Efficacy of the Combined Herbicide Composition

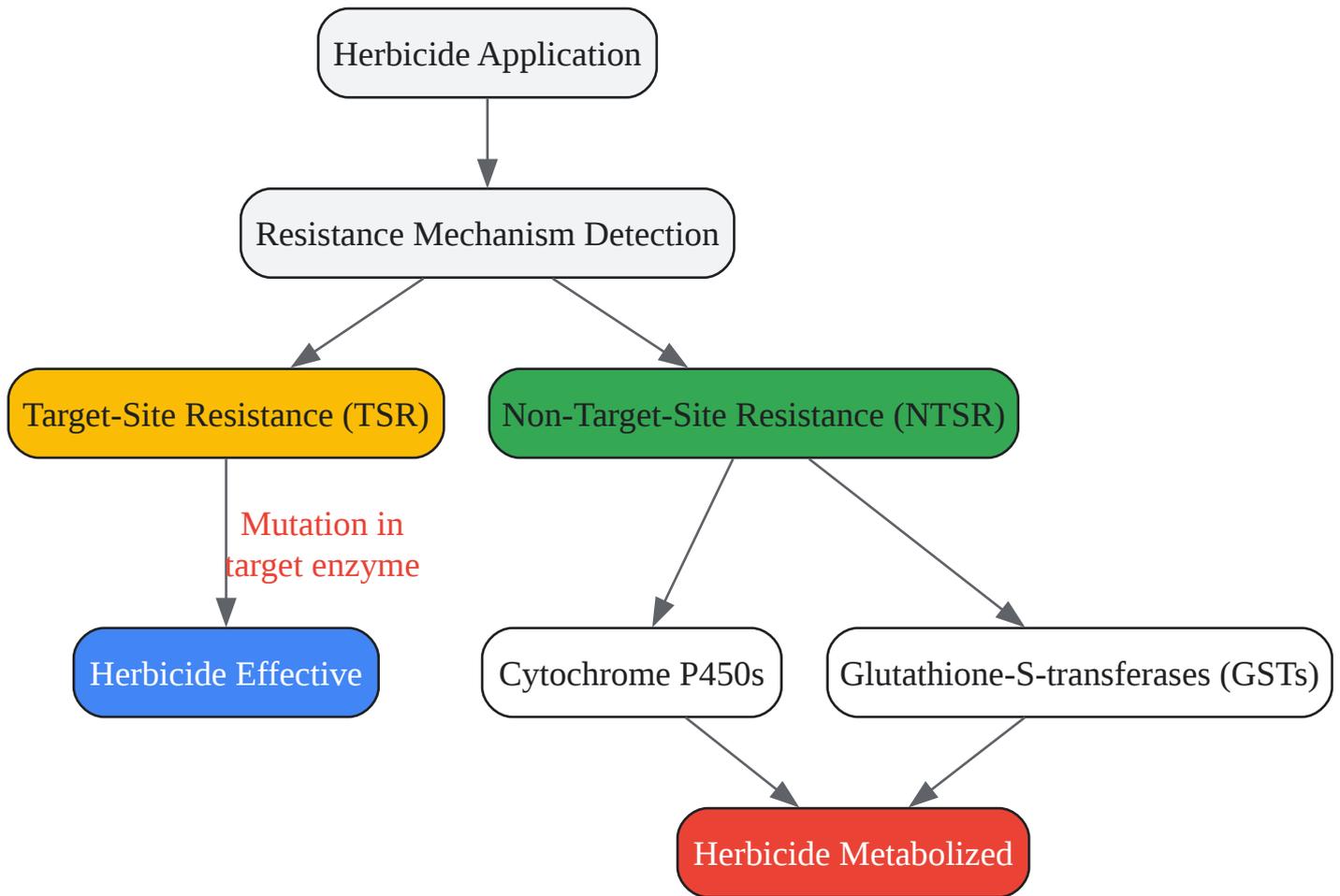
A recent Chinese patent (CN118985627A) specifically claims a herbicide composition that combines **cloransulam-methyl** and acifluorfen in a weight ratio ranging from **80:1 to 1:80** [2]. This combination is designed to create a synergistic effect that overcomes the individual weaknesses of each compound.

According to the patent, the composition offers several efficacy advantages:

- **Multiple Action Modes:** It integrates the **systemic conduction** of **cloransulam-methyl** with the **contact-killing** action of acifluorfen [2].
- **Enhanced Performance:** This leads to a faster, more thorough, and persistent weed control effect, preventing weed recurrence [2].
- **Broader Weed Spectrum:** It is effective against a wide range of weeds in peanut fields, including **broadleaf weeds, grass weeds, and sedge weeds** [2].
- **Practical Benefits:** The formulation is described as environmentally friendly and having low toxicity to humans and animals [2].

## Experimental Insights on Resistance

Independent research provides context on how weeds respond to these herbicides, which is crucial for understanding long-term efficacy. The studies below investigated non-target-site resistance (NTSR) mechanisms, where weeds break down the herbicide before it can act.

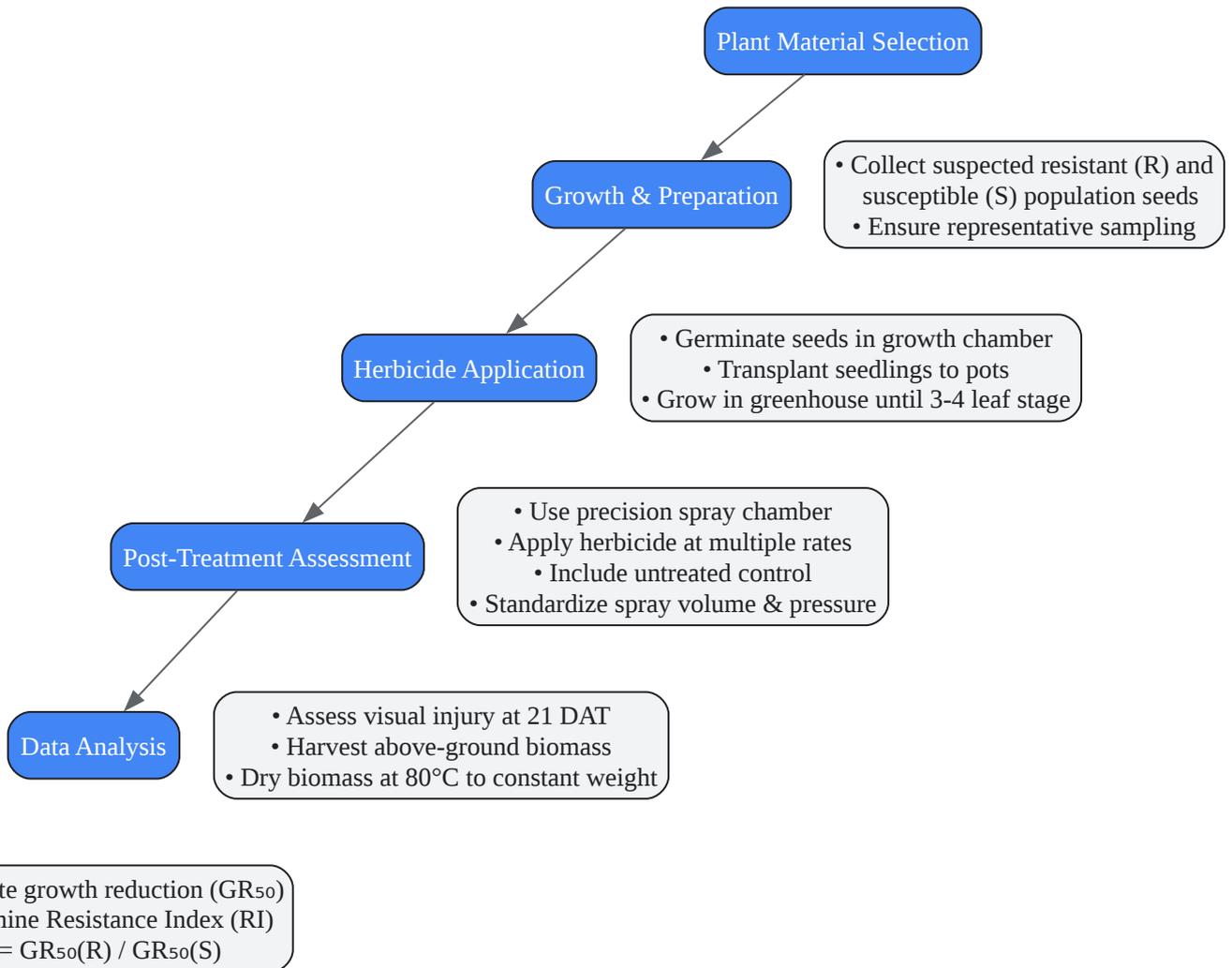


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- **Inhibitor Confirmation:** The increased sensitivity in resistant weeds after adding P450/GST inhibitors strongly supports the role of these enzyme systems in metabolizing the herbicides [3].
- **Metabolic Verification:** HPLC-MS/MS analysis confirmed that the resistant population rapidly broke down both fomesafen (a PPO inhibitor like acifluorfen) and nicosulfuron (an ALS inhibitor like **cloransulam-methyl**) [3].

## Experimental Protocol Overview

For professionals designing experiments, the methodology from recent resistance studies offers a robust model [3] [4]. The general workflow for a whole-plant dose-response bioassay, a standard method for evaluating herbicide efficacy and resistance, can be summarized as follows:



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## Conclusion and Research Outlook

In summary, while a direct, standalone efficacy comparison is not available, the evidence indicates:

- **Cloransulam-methyl** and acifluorfen have **distinct and complementary modes of action**.
- A composition combining them is patented and reportedly offers **improved, broad-spectrum weed control** [2].
- **Metabolic resistance** is a significant factor that can reduce the efficacy of both herbicides, a critical consideration for researchers developing new formulations or management strategies [3].

For your comparison guide, focusing on their mechanistic differences and the promising data on their synergistic combination would be highly valuable. Research into inhibiting the cytochrome P450 and GST enzymes could also be a forward-looking section on overcoming resistance.

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## References

1. - Cloransulam (Ref: XDE 565) methyl [sitem.herts.ac.uk]
2. CN118985627A - Herbicide composition and application thereof [patents.google.com]
3. Enhanced Herbicide Metabolism and Target-Site Mutations ... [pmc.ncbi.nlm.nih.gov]
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